

# Essential Safety and Logistical Information for Handling UMM-766

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## Compound of Interest

Compound Name: UMM-766

Cat. No.: B8545543

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Disclaimer: This document provides essential safety and logistical guidance for handling the investigational compound **UMM-766**. **UMM-766** is a nucleoside analog with antiviral properties, currently intended for laboratory research use only.<sup>[1]</sup> No specific Safety Data Sheet (SDS) for **UMM-766** is publicly available at this time. Therefore, the following recommendations are based on the general safety profiles of nucleoside analogs as a chemical class. All personnel must supplement this guidance with their institution's specific safety protocols and a thorough risk assessment before beginning any work.

## Personal Protective Equipment (PPE)

Due to the potential hazards associated with nucleoside analogs, including potential cytotoxicity and effects on DNA replication, a stringent PPE protocol is mandatory.

PPE Category	Specification
Hand Protection	Double-gloving with nitrile gloves is required. Change gloves immediately upon contamination.
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles are mandatory.
Body Protection	A fully buttoned lab coat is required. For procedures with a higher risk of splashes or aerosol generation, a chemically resistant apron or gown should be worn over the lab coat.
Respiratory Protection	For handling the solid compound or when aerosolization is possible (e.g., during vortexing or sonicating), a NIOSH-approved N95 or higher-rated respirator is required.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **UMM-766** in a laboratory setting.

### 2.1. Preparation and Weighing of Solid Compound:

- **Designated Area:** All handling of solid **UMM-766** must be conducted within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- **Decontamination:** Before and after handling, decontaminate the work surface with a suitable cleaning agent (e.g., 70% ethanol), followed by a neutralizing agent if recommended for similar compounds.
- **Weighing:** Use a dedicated set of spatulas and weighing boats. Tare the analytical balance with the weighing boat before adding the compound.
- **Aliquotting:** Carefully transfer the desired amount of **UMM-766** to a pre-labeled, sealable container. Avoid creating dust.

- **Cleaning:** After weighing, carefully clean the spatula and any contaminated surfaces within the hood.

## 2.2. Solubilization:

- **Solvent:** **UMM-766** is reported to be soluble in DMSO at 10 mM.[\[1\]](#)
- **Procedure:** In the chemical fume hood, add the appropriate volume of anhydrous DMSO to the vial containing the weighed **UMM-766**.
- **Mixing:** Cap the vial securely and mix by gentle vortexing or sonication until the compound is fully dissolved. Avoid vigorous shaking to prevent aerosol formation.
- **Storage of Solution:** Store the stock solution at -20°C or -80°C in a tightly sealed, clearly labeled vial.[\[1\]](#)

## Disposal Plan

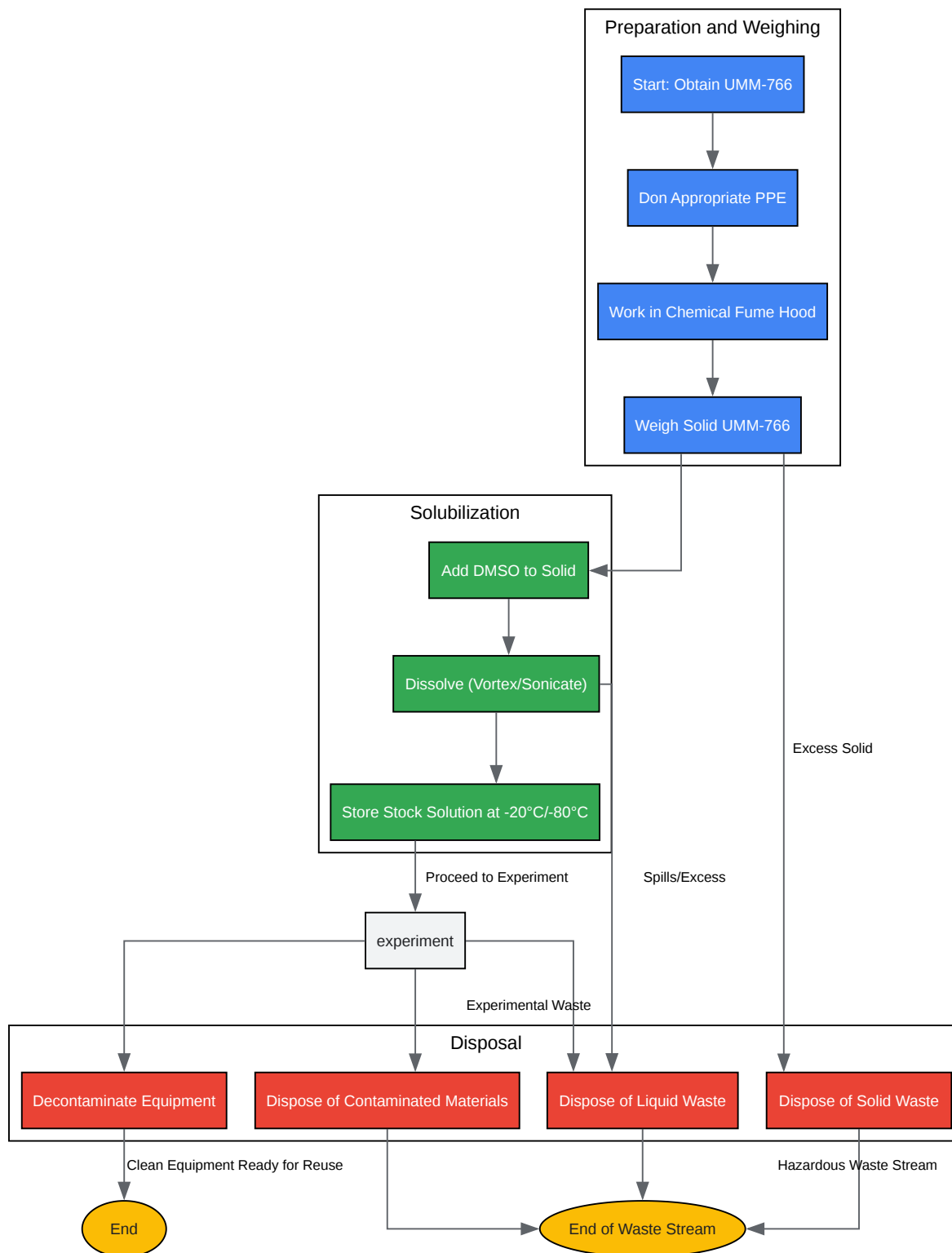
Proper disposal of **UMM-766** and associated waste is critical to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Solid UMM-766	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow your institution's and local regulations for chemical waste disposal.
Contaminated Labware (Gloves, Tips, etc.)	All disposable materials that have come into contact with UMM-766 (solid or solution) must be collected in a dedicated, sealed hazardous waste bag within the fume hood. This includes gloves, pipette tips, weighing boats, and any absorbent paper.
Liquid Waste (DMSO solution)	Collect all liquid waste containing UMM-766 in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste unless permitted by your institution's hazardous waste management plan.
Decontamination of Non-disposable Equipment	Decontaminate non-disposable equipment (e.g., spatulas, glassware) by thoroughly rinsing with a suitable solvent (e.g., ethanol) to remove any residual UMM-766. Collect the rinse as hazardous liquid waste. Subsequently, wash with an appropriate laboratory detergent and rinse with purified water.

## Experimental Workflow Diagram

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **UMM-766**.

## UMM-766 Handling and Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **UMM-766**.

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## References

- 1. 7-Deaza-7-fluoro-2'-C-methyladenosine inhibits Zika virus infection and viral-induced neuroinflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
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